Crystal Structure of Pigment Red 48:4: A Technical Overview

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Pigment Red 48:4*
CAS No.:	*1325-12-8*
Cat. No.:	*B1170613*

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An In-depth Guide for Researchers and Scientists

Pigment Red 48:4 (PR 48:4) is a manganese-laked monoazo pigment widely utilized in printing inks, coatings, and plastics for its vibrant bluish-red hue and good fastness properties.[1] Despite its commercial significance, a complete elucidation of its crystal structure has remained elusive. This technical guide provides a comprehensive summary of the known structural information for Pigment Red 48:4, details the analytical techniques employed for its characterization, and presents a case study of the closely related and structurally defined Pigment Red 48:2.

Introduction to Pigment Red 48:4

Pigment Red 48 is a family of metal salts of a monoazo dye. The core structure is formed by the coupling of diazotized 2-amino-4-chloro-5-methylbenzenesulfonic acid with 3-hydroxy-2-naphthoic acid.[2] The specific metal cation determines the variant, with Pigment Red 48:4 being the manganese salt.[2][3] Research indicates that at least two crystalline phases of the manganese salt exist, but the quality of the X-ray powder diffraction (XRPD) patterns obtained

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from these phases has so far been insufficient to allow for a complete crystal structure determination.[4]

Like other β-naphthol derived azo pigments, Pigment Red 48:4 is understood to exist predominantly in the more stable hydrazone tautomeric form in the solid state.[2][4] This is a critical feature, as the tautomeric form influences the pigment's color, stability, and lightfastness.

Chemical and Known Structural Data of Pigment Red 48:4

While detailed crystallographic data is not available, the fundamental chemical properties of Pigment Red 48:4 are well-established.

Property	Value
C.I. Name	Pigment Red 48:4
C.I. Number	15865:4
CAS Number	5280-66-0
Chemical Formula	$C_{18}H_{11}ClMnN_2O_6S$
Molecular Weight	473.75 g/mol
Chemical Class	Monoazo Lake
Metal Salt	Manganese

Case Study: Crystal Structure of Pigment Red 48:2

To illustrate the crystallographic analysis of this pigment family, the well-characterized calcium salt, Pigment Red 48:2 (PR 48:2), serves as an excellent proxy. Its crystal structure has been successfully solved from XRPD data for both a monohydrate (α-phase) and an anhydrate (β-phase) form.[4]

The crystal structures of both phases are organized in a double-layer arrangement. A non-polar layer contains the phenyl and naphthalene groups, while a polar/ionic layer comprises the

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calcium ions, water molecules (in the monohydrate), and the sulfonate, carboxylate, and carbonyl functional groups.[4]

Table of Crystallographic Data for Pigment Red 48:2

Parameter	α-Phase (Monohydrate)	β-Phase (Anhydrate)
Chemical Formula	$Ca[C_{18}H_{11}ClN_2O_6S]\cdot H_2O$	$Ca[C_{18}H_{11}ClN_2O_6S]$
Crystal System	Monoclinic	Monoclinic
Space Group	$P2_1/c$	Not specified
Coordination (Ca^{2+})	8	7

Note: Detailed unit cell parameters (a, b, c, β, V) for the β-phase are not explicitly provided in the search results.

Experimental Protocols

The characterization of pigments like PR 48:4 relies on a combination of analytical techniques to determine both the arrangement of atoms in the crystal lattice and the molecule's tautomeric state.

X-ray Powder Diffraction (XRPD) for Crystal Structure Determination

XRPD is the principal technique for determining the crystal structure of powdered materials.[2] It provides information on unit cell dimensions, space group symmetry, and molecular packing.[2]

Generalized Protocol:

- Sample Preparation: The dry pigment powder is gently ground in an agate mortar to ensure a random orientation of crystallites. The powder is then back-loaded into a sample holder to minimize preferred orientation effects.[5]

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- Data Acquisition: The sample is placed in a powder diffractometer. A monochromatic X-ray beam (commonly Cu Kα radiation) is directed at the sample.[5] The sample holder is rotated while a detector records the intensity of the diffracted X-rays over a range of 2θ angles (typically 5° to 80°).[5][6]

- Data Analysis (Rietveld Refinement): The resulting diffraction pattern is analyzed. The crystal structure is solved and refined using the Rietveld method, where a calculated diffraction pattern based on a structural model is fitted to the experimental data. The model is adjusted (refining atomic positions, lattice parameters, etc.) to achieve the best possible fit.

Solid-State NMR (ssNMR) for Tautomerism Determination

Solid-state NMR spectroscopy is crucial for determining the tautomeric state (azo vs. hydrazone) of the pigment in its solid form.[2] ^{15}N Cross-Polarization Magic-Angle Spinning (CPMAS) NMR is a particularly powerful technique for this purpose.[4]

Generalized Protocol:

- Sample Preparation: The dry pigment powder is packed into a zirconia rotor.

- Data Acquisition: The rotor is placed in the NMR spectrometer and spun at high speed at a specific "magic angle" (54.74°) relative to the main magnetic field.[7] This spinning averages out anisotropic interactions that would otherwise broaden the spectral lines.[7] A pulse sequence, such as CPMAS, is used to transfer magnetization from abundant protons to the rare ^{15}N nuclei, enhancing the signal.

- Data Analysis: The resulting ^{15}N chemical shifts are analyzed. The distinct chemical environments of the nitrogen atoms in the azo (-N=N-) versus the hydrazone (-NH-N=C<) form produce characteristic and distinguishable peaks in the NMR spectrum, allowing for an unambiguous determination of the tautomeric state.[8]

Generalized Workflow for Pigment Structure Analysis

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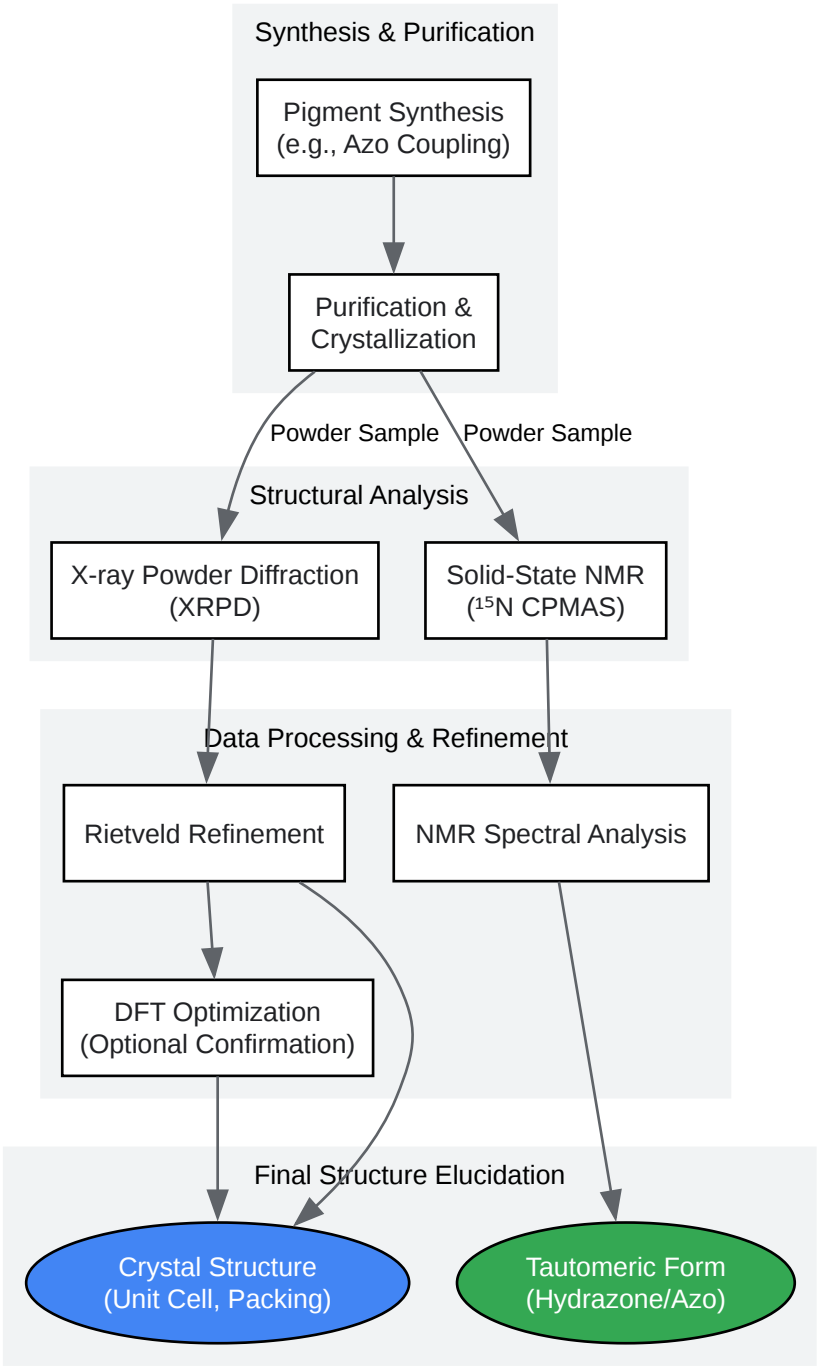
The following diagram illustrates a typical workflow for the comprehensive analysis of an organic pigment's crystal structure.



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Generalized workflow for organic pigment crystal structure analysis.

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References

- 1. Pigment Red 48:4 - SY Chemical Co., Ltd. [sypigment.com]
- 2. Pigment red 48 | 3564-21-4 | Benchchem [benchchem.com]
- 3. union-pigment.com [union-pigment.com]
- 4. discovery.researcher.life [discovery.researcher.life]
- 5. X-ray powder diffraction investigation of green earth pigments | Powder Diffraction | Cambridge Core [cambridge.org]
- 6. emeraldcloudlab.com [emeraldcloudlab.com]
- 7. Nmr spectroscopy for solids | Bruker [bruker.com]
- 8. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Crystal Structure of Pigment Red 48:4: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170613/docs#crystal-structure-of-pigment-red-48-4-a-technical-overview]

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